

An In-depth Technical Guide to 3-Bromo-5-chlorobenzaldehyde

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Compound of Interest

Compound Name: **3-Bromo-5-chlorobenzaldehyde**

Cat. No.: **B066651**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core chemical properties, synthesis, and reactivity of **3-Bromo-5-chlorobenzaldehyde**. The information is intended to support research and development activities, particularly in the fields of organic synthesis, medicinal chemistry, and materials science.

Chemical and Physical Properties

3-Bromo-5-chlorobenzaldehyde is a disubstituted aromatic aldehyde.^[1] The presence of both bromine and chlorine atoms on the benzene ring, in conjunction with the aldehyde functional group, imparts specific reactivity and physical characteristics to the molecule.^[1] It typically appears as a white to light yellow crystalline powder.^{[2][3]}

The following table summarizes the key quantitative properties of **3-Bromo-5-chlorobenzaldehyde**.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₄ BrClO	[2][4][5]
Molecular Weight	219.46 g/mol	[2][4][5]
CAS Number	188813-05-0	[2][4][5]
Melting Point	68-73 °C	[3][5]
Boiling Point	264.0 ± 20.0 °C (Predicted)	[5]
Density	1.698 ± 0.06 g/cm ³ (Predicted)	[5]
Flash Point	113.5 ± 21.8 °C	[5]
Refractive Index	1.623	[3][5]
Purity	>98.0% (GC)	[2]
XLogP3	2.7	[4][5]
PSA (Polar Surface Area)	17.1 Å ²	[4][5]

Spectroscopic Data

While specific spectra for **3-Bromo-5-chlorobenzaldehyde** were not found in the initial search, data for structurally similar compounds are available. For instance, the NIST WebBook has mass spectrometry data for 3-bromo-5-chloro-2-hydroxybenzaldehyde and infrared spectra for 3-bromobenzaldehyde, which can provide insights into the expected spectral characteristics.^[6] ^[7] Spectroscopic analysis would typically confirm the presence of the aldehyde C-H stretch, the carbonyl (C=O) stretch, and aromatic C-H and C-C vibrations in the IR spectrum. The NMR spectrum would show characteristic shifts for the aromatic protons and the aldehydic proton.

Reactivity and Stability

The reactivity of **3-Bromo-5-chlorobenzaldehyde** is primarily dictated by the aldehyde functional group, which is susceptible to nucleophilic addition and condensation reactions.^[1] The electron-withdrawing nature of the bromine and chlorine substituents can influence the reactivity of both the aldehyde group and the aromatic ring.

- Stability: The compound should be stored in a tightly closed container in a dry, cool, and well-ventilated place.[8] It is noted to be air-sensitive, and storage under an inert gas is recommended.
- Conditions to Avoid: Heat, flames, and sparks should be avoided.[9]
- Incompatible Materials: Strong oxidizing agents are materials to avoid.[9]
- Hazardous Decomposition Products: Combustion may produce carbon monoxide, hydrogen chloride, and hydrogen bromide.[9]

Experimental Protocols

A common method for the synthesis of **3-Bromo-5-chlorobenzaldehyde** involves the lithiation of a dihalogenated benzene precursor followed by formylation.[10]

Materials:

- 3,5-dibromochlorobenzene (27 g, 100 mmol)
- Anhydrous isopropyl ether (300.0 mL)
- n-butyllithium (2.6 M in hexane, 40 mL, 100 mmol)
- N,N-dimethylformamide (DMF, 7.5 g, 100 mmol)
- Ammonium chloride solution (80 mL)
- Anhydrous sodium sulfate
- Silica gel for column chromatography

Procedure:

- Under a nitrogen atmosphere, dissolve 3,5-dibromochlorobenzene in anhydrous isopropyl ether in a dry flask.[10]
- Cool the reaction mixture to -78 °C with continuous stirring.[10]

- Slowly add the n-butyllithium solution dropwise, maintaining the temperature at -78 °C.[10]
- After the addition is complete, continue stirring the mixture at -78 °C for 30 minutes.[10]
- Add N,N-dimethylformamide (DMF) dropwise, ensuring the temperature remains below -78 °C.[10]
- Upon completion of the reaction, quench it by adding ammonium chloride solution and stir for an additional 15 minutes.[10]
- Separate the ether layer and wash it sequentially with water (2 x 250 mL).[10]
- Dry the ether layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.[10]
- Purify the crude product by silica gel column chromatography to yield **3-bromo-5-chlorobenzaldehyde**. The reported yield is 16 g (67%).[10]

Applications in Research and Development

3-Bromo-5-chlorobenzaldehyde serves as a valuable intermediate in organic synthesis.[1] Its utility is particularly noted in the preparation of more complex molecules, including pharmaceuticals and agrochemicals.[1] The presence of three distinct functional handles—the aldehyde, the bromo group, and the chloro group—allows for selective and sequential chemical transformations, making it a versatile building block for constructing diverse molecular architectures.

Safety and Handling

GHS Hazard Classification:

- Acute Toxicity, Oral (Category 4): H302 - Harmful if swallowed.[4][5]
- Skin Irritation (Category 2): H315 - Causes skin irritation.
- Eye Irritation (Category 2A): H319 - Causes serious eye irritation.

Precautionary Statements:

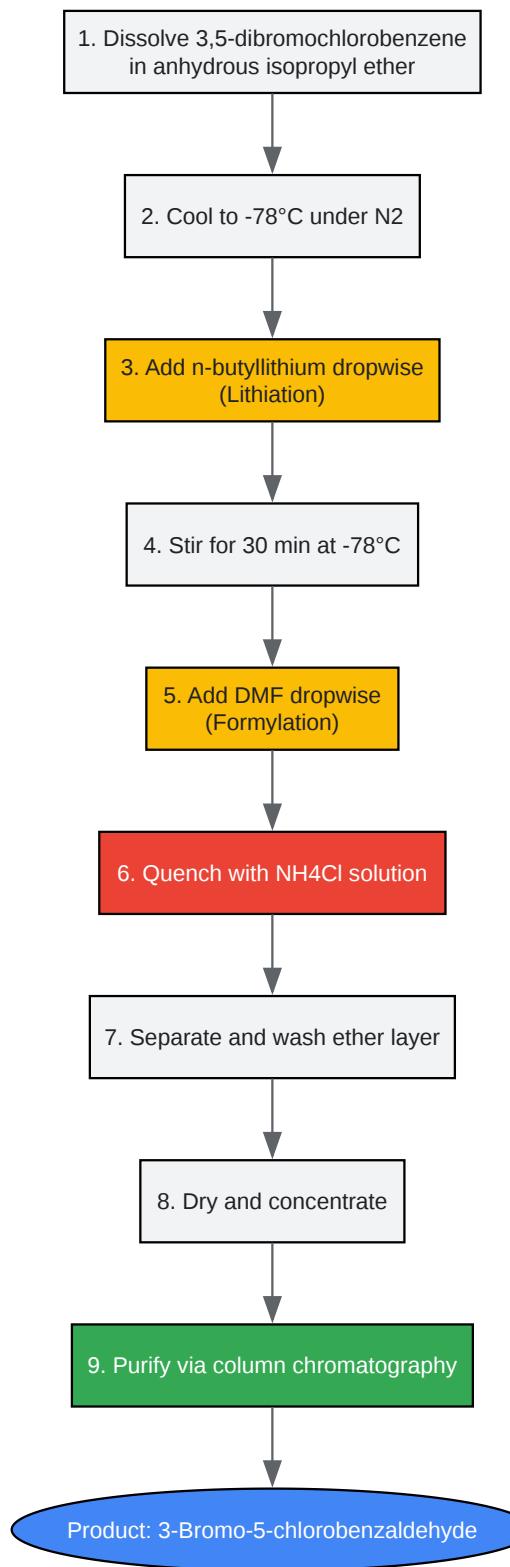
- Prevention: Wash skin thoroughly after handling. Do not eat, drink or smoke when using this product. Wear protective gloves, eye protection, and face protection.[8]
- Response: If swallowed, get medical help. Rinse mouth. If on skin, wash with plenty of water. If eye irritation persists, get medical advice/attention. Take off contaminated clothing and wash it before reuse.[8]
- Disposal: Dispose of contents/container to an approved waste disposal plant in accordance with local regulations.[8]

Handling and Storage:

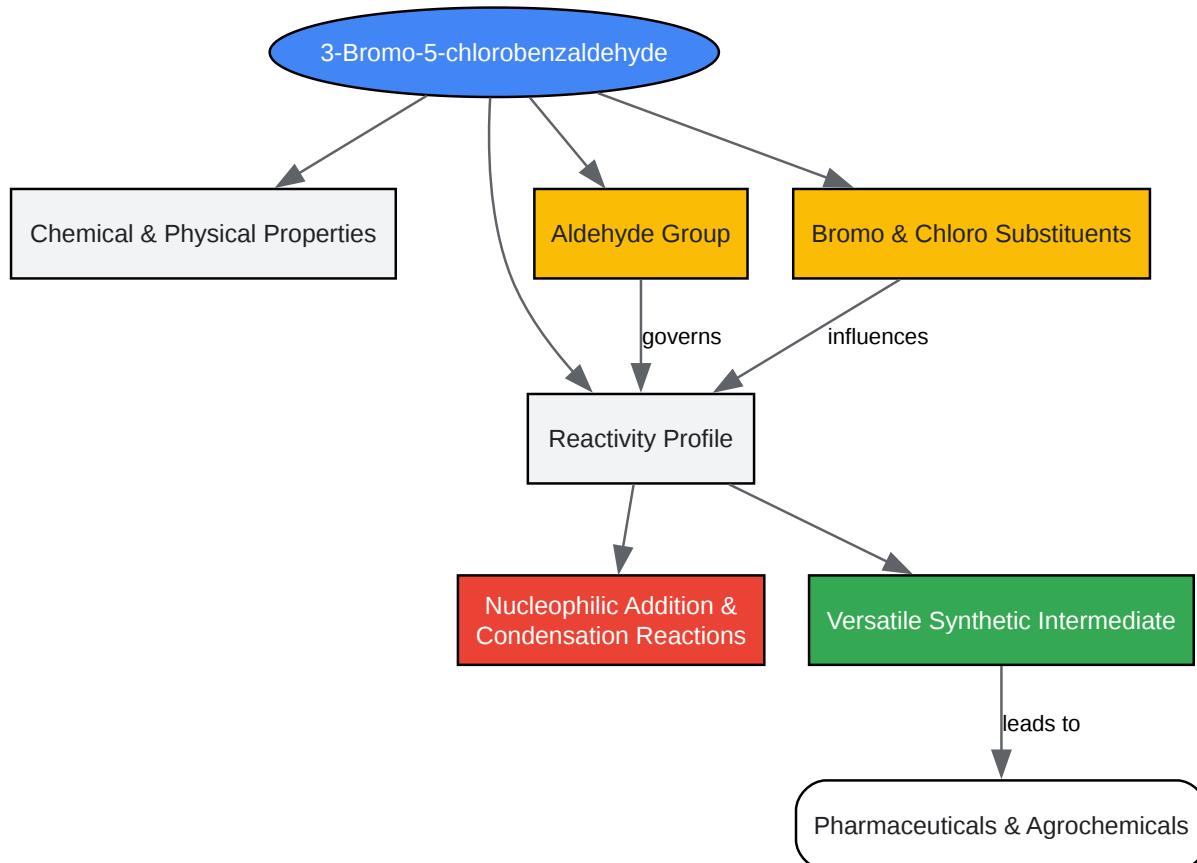
- Handle in a well-ventilated place.[8]
- Avoid contact with skin and eyes.[8]
- Avoid the formation of dust and aerosols.[8]
- Store in a tightly closed container in a dry, cool, and well-ventilated place, away from incompatible materials.[8]

Visualizations

Synthesis Workflow for 3-Bromo-5-chlorobenzaldehyde

[Click to download full resolution via product page](#)**Caption: Synthesis workflow for 3-Bromo-5-chlorobenzaldehyde.**

Logical Relationships of 3-Bromo-5-chlorobenzaldehyde

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